

A Comparative Electrochemical Analysis of Pentaphenylpyridine and Its Analogues

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Compound of Interest

Compound Name: *Pentaphenylpyridine*

Cat. No.: *B1633932*

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An in-depth guide for researchers and drug development professionals on the redox properties of **pentaphenylpyridine** and its derivatives, supported by experimental data and detailed protocols.

This guide provides a comprehensive electrochemical comparison of **pentaphenylpyridine** and its structural analogues. The redox properties of these polyphenyl-substituted pyridines are of significant interest in materials science and medicinal chemistry due to their potential applications in organic electronics and as scaffolds for drug discovery. Understanding their electrochemical behavior is crucial for designing molecules with tailored electron-donating or -accepting properties.

Quantitative Electrochemical Data

The electrochemical properties of **pentaphenylpyridine** and its analogues were investigated using cyclic voltammetry (CV). The key parameters, including oxidation potential (E_{ox}) and reduction potential (E_{red}), are summarized in the table below. These values provide insight into the energy levels of the highest occupied molecular orbital (HOMO) and the lowest unoccupied molecular orbital (LUMO) of these compounds.

Compound	Substitution Pattern	Oxidation Potential (Epa, V) vs. Fc/Fc+	Reduction Potential (Epc, V) vs. Fc/Fc+	Solvent System	Reference Electrode
Pentaphenylpyridine	2,3,4,5,6-Penta-Ph	Data not available in the searched literature	Data not available in the searched literature	-	-
Analogue 1	2,4,6-Triphenyl- (p-carbazol-9-yl)phenyl	~-0.8	~-2.4	DCM:CH3CN (1:9)	Ag/AgCl
Analogue 2	2,4-Di(p-carbazol-9-yl)phenyl-6-phenyl	~-0.8	~-2.3	DCM:CH3CN (1:9)	Ag/AgCl
Analogue 3	2,4,6-Tri(p-carbazol-9-yl)phenyl	~-0.8	~-2.2	DCM:CH3CN (1:9)	Ag/AgCl
Analogue 4	2,4,6-Triphenyl- (p-N,N-diphenylamino)phenyl	~-0.6	~-2.5	DCM:CH3CN (1:9)	Ag/AgCl

Note: The precise values for the analogues are estimated from the provided cyclic voltammograms in the source material and are intended for comparative purposes. The data for **pentaphenylpyridine** was not available in the reviewed literature.

Experimental Protocols

The electrochemical measurements for the **pentaphenylpyridine** analogues were performed using cyclic voltammetry. A standard three-electrode setup was employed.

Cyclic Voltammetry (CV) Protocol:

- Working Electrode: Glassy carbon electrode.
- Reference Electrode: Silver/silver chloride (Ag/AgCl).
- Counter Electrode: Platinum wire.
- Solvent System: A mixture of dichloromethane (DCM) and acetonitrile (CH₃CN) in a 1:9 ratio.
- Supporting Electrolyte: 0.1 M Tetraethylammonium perchlorate (Et₄NClO₄).
- Scan Rate: 50 mV s⁻¹.
- Procedure: The cyclic voltammograms were recorded by scanning the potential from the open-circuit potential towards anodic potentials first and then reversing the scan towards cathodic potentials. The potential range was adjusted to encompass the oxidation and reduction events of the compounds. The system was purged with an inert gas (e.g., argon or nitrogen) prior to and during the experiment to remove dissolved oxygen.

Structure-Property Relationships

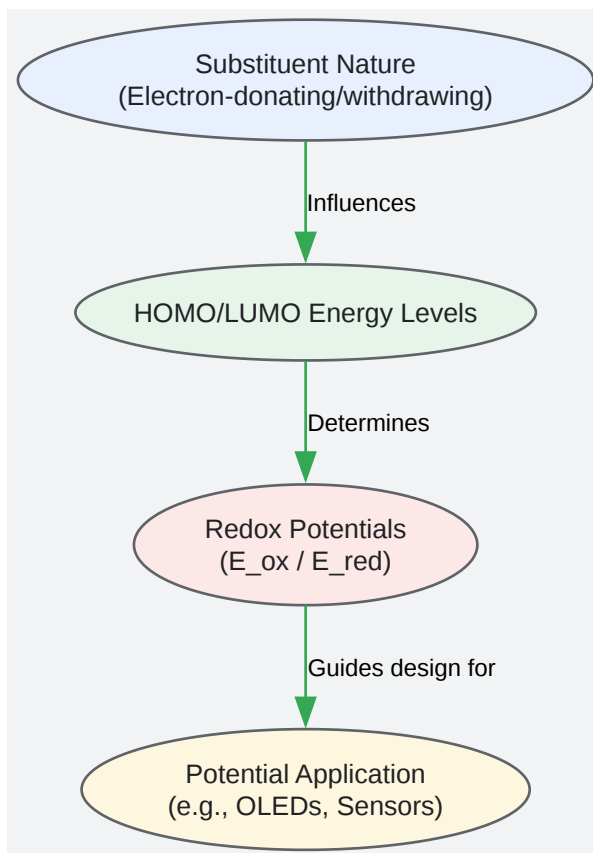
The substitution pattern on the phenyl rings of the pyridine core significantly influences the electrochemical properties. The introduction of electron-donating groups, such as carbazole and triphenylamine, at the para-position of the peripheral phenyl rings generally lowers the oxidation potential, making the compounds easier to oxidize. This is attributed to the raising of the HOMO energy level. Conversely, these substitutions can also affect the reduction potential by altering the LUMO energy level. The observed trends in the analogue series highlight the tunability of the redox behavior of the polyphenylpyridine scaffold through synthetic modification.

Experimental and logical Workflow

The following diagram illustrates the typical workflow for the synthesis and electrochemical characterization of substituted polyphenylpyridines.

Caption: Workflow for Synthesis and Electrochemical Analysis.

The logical relationship for tuning the electrochemical properties of these compounds can be visualized as follows:



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